

Spectroscopic Characterization of 6-Bromo-2-chloro-3-methylquinoxaline: A Technical Guide

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Compound of Interest

Compound Name: 6-Bromo-2-chloro-3-methylquinoxaline

CAS No.: 98416-72-9

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This technical guide provides a comprehensive overview of the expected spectroscopic data for the novel heterocyclic compound, **6-Bromo-2-chloro-3-methylquinoxaline**. As a molecule of interest in medicinal chemistry and materials science, a thorough understanding of its structural features is paramount for its application and development. This document outlines the standard methodologies for acquiring Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound and presents an in-depth analysis of its predicted spectral characteristics. The insights provided herein are grounded in fundamental spectroscopic principles and data from structurally related quinoxaline derivatives.

Introduction to 6-Bromo-2-chloro-3-methylquinoxaline and the Imperative of Spectroscopic Analysis

Quinoxaline derivatives are a prominent class of nitrogen-containing heterocyclic compounds, forming the structural core of numerous biologically active agents.^{[1][2]} Their diverse pharmacological activities, including but not limited to anticancer, antiviral, and antibacterial

properties, have established them as a focal point in contemporary drug discovery and development.[2] The precise characterization of these molecules is fundamental to understanding their structure-activity relationships, ensuring purity, and confirming their identity.

6-Bromo-2-chloro-3-methylquinoxaline ($C_9H_6BrClN_2$) is a halogenated derivative of the quinoxaline scaffold. The strategic placement of bromo, chloro, and methyl substituents on the quinoxaline ring system is anticipated to modulate its physicochemical and biological properties. To unambiguously elucidate and confirm the molecular structure of this compound, a multi-faceted spectroscopic approach is essential. This guide will delve into the core spectroscopic techniques—NMR, IR, and Mass Spectrometry—providing both the "how" and the "why" behind the analytical workflow.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Carbon-Hydrogen Framework

NMR spectroscopy stands as the most powerful technique for the detailed structural elucidation of organic molecules in solution.[2] For **6-Bromo-2-chloro-3-methylquinoxaline**, 1H and ^{13}C NMR spectroscopy will provide critical information regarding the number, chemical environment, and connectivity of the hydrogen and carbon atoms, respectively.

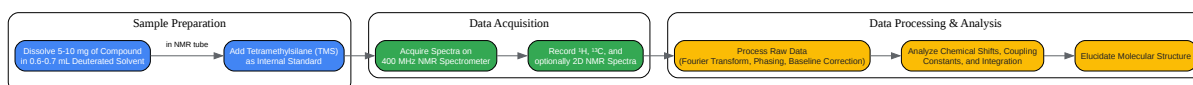
Experimental Protocol for NMR Data Acquisition

A standardized protocol for obtaining high-quality NMR spectra of quinoxaline derivatives is as follows:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified **6-Bromo-2-chloro-3-methylquinoxaline** in 0.6-0.7 mL of a suitable deuterated solvent, such as deuteriochloroform ($CDCl_3$) or dimethyl sulfoxide- d_6 ($DMSO-d_6$), within a 5 mm NMR tube.[2] The choice of solvent is critical; $CDCl_3$ is generally preferred for its ability to solubilize a wide range of organic compounds and its relatively simple solvent signal.
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) to the sample solution to serve as an internal standard for referencing the chemical shifts (δ) to 0.00 ppm.[1]
- **Instrumental Parameters:** Record the 1H and ^{13}C NMR spectra on a 400 MHz (or higher field) spectrometer at room temperature.[1][3] Standard acquisition parameters should be

employed, with a sufficient number of scans to achieve an adequate signal-to-noise ratio.

Diagram: Workflow for NMR Spectroscopic Analysis



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Caption: Step-by-step workflow for the NMR analysis of **6-Bromo-2-chloro-3-methylquinoxaline**.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum of **6-Bromo-2-chloro-3-methylquinoxaline** is expected to exhibit signals corresponding to the aromatic protons and the methyl group protons.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Number of Protons	Assignment	Rationale
~ 8.0 - 8.2	Doublet	1H	H-5	The proton at position 5 is adjacent to the bromine atom, which is electron-withdrawing, causing a downfield shift. It will be split by the proton at H-7.
~ 7.8 - 8.0	Doublet of Doublets	1H	H-7	The proton at position 7 is coupled to both H-5 and H-8, resulting in a doublet of doublets.
~ 7.6 - 7.8	Doublet	1H	H-8	The proton at position 8 is adjacent to a nitrogen atom and will be shifted downfield. It will be split by the proton at H-7.
~ 2.8	Singlet	3H	-CH ₃	The methyl group protons are in a relatively shielded environment and

are not coupled to any other protons, thus appearing as a singlet.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide insight into the carbon skeleton of the molecule. Nine distinct carbon signals are expected.

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale
~ 155 - 160	C-2	The carbon atom bonded to both a nitrogen and a chlorine atom will be significantly deshielded and appear far downfield.
~ 150 - 155	C-3	The carbon atom bonded to a nitrogen and the methyl group will also be deshielded.
~ 140 - 145	C-4a, C-8a	The two carbon atoms at the ring junction are in a relatively electron-deficient environment.
~ 130 - 135	C-7	Aromatic carbon atom.
~ 125 - 130	C-5, C-8	Aromatic carbon atoms.
~ 120 - 125	C-6	The carbon atom bonded to the bromine atom will be shifted downfield due to the halogen's electronegativity.
~ 20 - 25	-CH ₃	The methyl carbon is in a shielded environment and will appear upfield.

Infrared (IR) Spectroscopy: Identifying Functional Groups

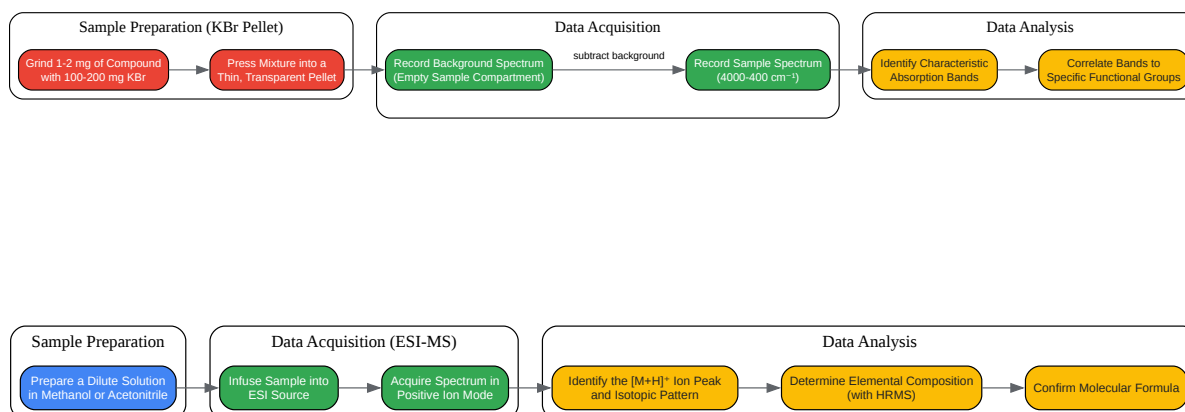
IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.[2]

Experimental Protocol for IR Data Acquisition

For a solid sample like **6-Bromo-2-chloro-3-methylquinoxaline**, the KBr pellet method is a common and reliable technique.[1]

- **Sample Preparation:** Grind a small amount of the compound (1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.
- **Pellet Formation:** Place the powder into a pellet press and apply pressure to form a thin, transparent KBr pellet.
- **Data Acquisition:** Place the KBr pellet in the sample holder of an FT-IR spectrometer and record the spectrum, typically over a range of 4000-400 cm^{-1} . [1] A background spectrum of an empty sample compartment should be recorded and automatically subtracted from the sample spectrum. [2]

Diagram: Workflow for IR Spectroscopic Analysis



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Caption: Step-by-step workflow for the mass spectrometry analysis of **6-Bromo-2-chloro-3-methylquinoxaline**.

Predicted Mass Spectrum

The mass spectrum of **6-Bromo-2-chloro-3-methylquinoxaline** will be characterized by a distinctive isotopic pattern due to the presence of chlorine (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio) and bromine (^{79}Br and ^{81}Br in an approximate 1:1 ratio).

Ion	Calculated Monoisotopic Mass (m/z)	Expected Isotopic Pattern
$[\text{M}]^+$	255.9403	A complex cluster of peaks reflecting the combined isotopic abundances of Br and Cl.
$[\text{M}+\text{H}]^+$	256.9476	Similar complex isotopic pattern to the molecular ion, shifted up by one mass unit.

The monoisotopic mass of **6-Bromo-2-chloro-3-methylquinoxaline** ($C_9H_6^{79}Br^{35}ClN_2$) is calculated to be 255.9403 Da. [4] The ESI mass spectrum is expected to show a protonated molecular ion $[M+H]^+$ at m/z 256.9476. The characteristic isotopic cluster for a compound containing one bromine and one chlorine atom will be a key diagnostic feature for confirming the elemental composition.

Conclusion

The spectroscopic characterization of **6-Bromo-2-chloro-3-methylquinoxaline** is crucial for its definitive identification and for ensuring its purity. While experimental data for this specific compound is not yet publicly available, this guide provides a robust framework for its analysis based on established spectroscopic principles and data from related quinoxaline derivatives. The predicted 1H NMR, ^{13}C NMR, IR, and Mass Spectral data presented herein serve as a valuable reference for researchers and scientists working with this and similar heterocyclic compounds. The combined application of these techniques will enable the unambiguous confirmation of the structure of **6-Bromo-2-chloro-3-methylquinoxaline**, paving the way for its further investigation in various scientific domains.

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